

Synthesis and discovery of 2,3,5-Trimethylhexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3,5-Trimethylhexane

Cat. No.: B089830

[Get Quote](#)

An In-depth Technical Guide on the Synthesis and Characterization of **2,3,5-Trimethylhexane**

Introduction

2,3,5-Trimethylhexane is a branched-chain alkane with the molecular formula C_9H_{20} .^{[1][2][3][4][5]} As a member of the nonane isomer group, it is a colorless liquid at room temperature and is insoluble in water but soluble in non-polar organic solvents like hexane, benzene, and ether.^{[1][6][7]} This compound is primarily used as a reference standard in octane rating tests for gasoline due to its high octane number and as a solvent in chemical reactions.^{[1][6][8]} Its branched structure results in a lower boiling point compared to its straight-chain counterparts, a key characteristic influencing its applications.^[9] While specific details on its initial discovery are not extensively documented, its characterization and synthesis are of interest in organic chemistry and the petroleum industry.

Physicochemical and Spectroscopic Data

Quantitative data for **2,3,5-trimethylhexane** is summarized below. This data is crucial for its identification and characterization in a laboratory setting.

Table 1: Physical and Chemical Properties of **2,3,5-Trimethylhexane**

| Property | Value | Source |
|-------------------|---|---|
| Molecular Formula | C ₉ H ₂₀ | [1] [2] [3] [4] [5] |
| Molecular Weight | 128.26 g/mol | [2] [8] [9] [10] [11] |
| CAS Number | 1069-53-0 | [2] [3] [6] [9] |
| Appearance | Colorless liquid | [1] [6] [7] |
| Density | 0.7258 g/cm ³ @ 20 °C | [8] |
| Boiling Point | 131.4 °C | [8] |
| Melting Point | -127.9 °C | [8] |
| Refractive Index | 1.4037 | [8] |
| Solubility | Insoluble in water; soluble in organic solvents | [1] [6] [7] |

Table 2: Spectroscopic Data for **2,3,5-Trimethylhexane**

| Spectroscopic Technique | Data Highlights | Source |
|-------------------------|--|---------|
| ¹³ C NMR | Nine distinct signals are expected due to the chiral center at the C3 position, making all carbons chemically non-equivalent. Chemical shifts reported in Dioxane (ppm): 34.3, 31.9, 29.8, 25.1, 22.8, 22.7, 19.8, 16.3, 11.5. | [9][12] |
| Mass Spectrometry (EI) | The mass spectrum provides a unique fragmentation pattern for identification. Data is available in the NIST Chemistry WebBook. | [2][9] |
| IR Spectroscopy | The infrared spectrum shows characteristic C-H stretching and bending vibrations for alkanes. Gas-phase spectrum data is available in the NIST Chemistry WebBook. | [3][4] |

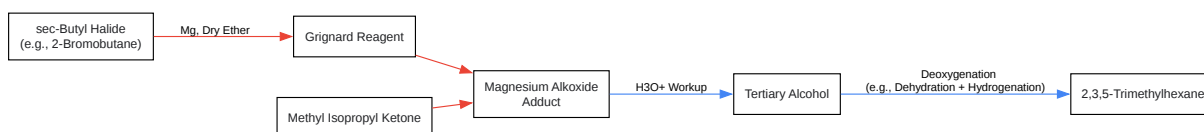
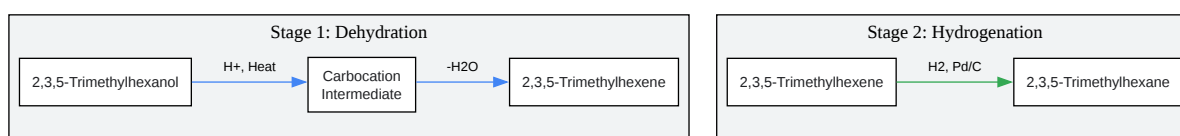
Synthetic Methodologies

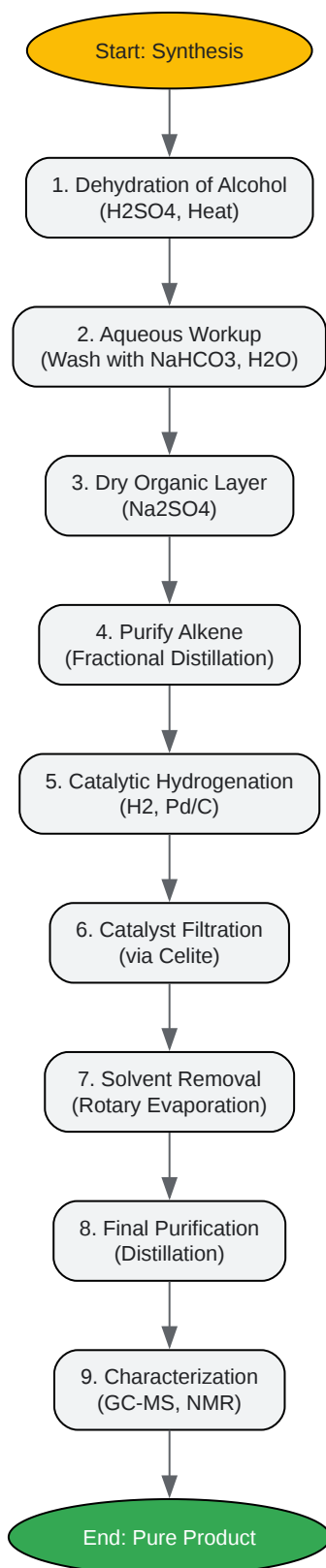
The synthesis of **2,3,5-trimethylhexane**, a non-symmetrical branched alkane, can be approached through several routes. Laboratory-scale syntheses typically focus on building the specific carbon skeleton, while industrial production is often a result of large-scale refining processes.

Hydrogenation of 2,3,5-Trimethylhexene (Direct Route)

The most direct and common laboratory synthesis involves a two-stage process: the dehydration of a suitable alcohol precursor (e.g., 2,3,5-trimethyl-2-hexanol or 2,3,5-trimethyl-3-hexanol) to form the corresponding alkene, followed by catalytic hydrogenation to the saturated alkane.[9]

- Stage 1: Dehydration: The alcohol is treated with a strong acid catalyst (e.g., H_2SO_4 or H_3PO_4) and heated. This E1 reaction proceeds through a carbocation intermediate, yielding one or more isomers of trimethylhexene.[9]
- Stage 2: Hydrogenation: The purified alkene is then reacted with hydrogen gas (H_2) in the presence of a metal catalyst such as Palladium (Pd), Platinum (Pt), or Nickel (Ni) to reduce the double bond, yielding **2,3,5-trimethylhexane**. [9]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. Hexane, 2,3,5-trimethyl- [webbook.nist.gov]
- 3. Hexane, 2,3,5-trimethyl- [webbook.nist.gov]
- 4. Hexane, 2,3,5-trimethyl- [webbook.nist.gov]
- 5. Hexane, 2,3,5-trimethyl- [webbook.nist.gov]
- 6. CAS 1069-53-0: 2,3,5-Trimethylhexane | CymitQuimica [cymitquimica.com]
- 7. solubilityofthings.com [solubilityofthings.com]
- 8. echemi.com [echemi.com]
- 9. 2,3,5-Trimethylhexane | 1069-53-0 | Benchchem [benchchem.com]
- 10. (3S)-2,3,5-trimethylhexane | C₉H₂₀ | CID 59954463 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. 2,3,5-Trimethylhexane | C₉H₂₀ | CID 14045 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. dev.spectrabase.com [dev.spectrabase.com]
- To cite this document: BenchChem. [Synthesis and discovery of 2,3,5-Trimethylhexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089830#synthesis-and-discovery-of-2-3-5-trimethylhexane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com